

Application Note: Malvin as a pH Indicator in Titration Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Malvin*

Cat. No.: *B1212287*

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Introduction

Malvin, an anthocyanin responsible for the mauve color of mallow flowers, exhibits halochromic properties, meaning its color is dependent on the pH of its environment. This characteristic makes it a promising natural alternative to synthetic pH indicators for acid-base titrations. This application note provides detailed protocols for the preparation and use of **malvin** as a pH indicator in titration experiments, along with data on its color changes across a range of pH values. The use of natural indicators like **malvin** can be a cost-effective and environmentally friendly approach in analytical chemistry.

Principle

Anthocyanins, including **malvin**, are weak acids that exist in different structural forms in aqueous solutions at different pH levels. The equilibrium between these forms results in distinct color changes. In acidic solutions, the flavylium cation form predominates, which is typically red or pink. As the pH increases, the molecule undergoes deprotonation and hydration, leading to the formation of quinoidal bases (blue or violet) and chalcones (colorless or yellowish). This distinct color transition across a specific pH range allows for the visual determination of the equivalence point in an acid-base titration.

Data Presentation

The color of a **malvin** indicator solution changes with the pH of the medium. The following table summarizes the observed colors at different pH ranges.

pH Range	Color of Malvin Indicator
< 3	Red to Pink
3 - 4	Mauve
4 - 6	Violet to Blue
6 - 7	Bluish-Green
> 7	Greenish-Yellow to Yellow

Experimental Protocols

Preparation of Malvin Indicator Solution

This protocol describes the extraction of **malvin** from a natural source, such as the petals of mallow flowers (*Malva sylvestris*).

Materials:

- Fresh or dried mallow flower petals
- Methanol or Ethanol (95%)
- Mortar and pestle
- Beakers
- Filter paper and funnel
- Storage bottle (amber glass recommended)

Procedure:

- Weigh approximately 5-10 grams of fresh or dried mallow flower petals.

- Place the petals in a mortar and grind them with a pestle to break down the plant tissue.
- Transfer the ground petals to a beaker and add 50-100 mL of methanol or ethanol.
- Stir the mixture for 10-15 minutes to allow the solvent to extract the anthocyanin pigments.
- Filter the mixture through filter paper to remove the solid plant material.
- Collect the filtrate, which is the **malvin** indicator solution.
- Store the indicator solution in a labeled, airtight amber glass bottle and keep it in a cool, dark place.

Acid-Base Titration Using Malvin Indicator

This protocol outlines the use of the prepared **malvin** indicator for the titration of a strong acid (e.g., HCl) with a strong base (e.g., NaOH).

Materials:

- Standardized solution of a strong base (e.g., 0.1 M NaOH)
- Solution of a strong acid with unknown concentration (e.g., HCl)
- **Malvin** indicator solution
- Burette
- Pipette
- Erlenmeyer flask
- White tile or paper

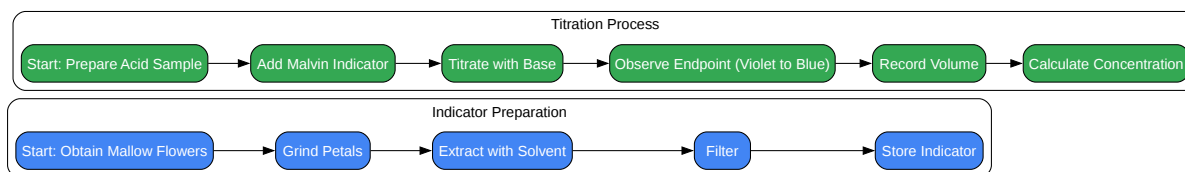
Procedure:

- Rinse the burette with the standardized NaOH solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.

- Pipette a known volume (e.g., 25.0 mL) of the HCl solution into an Erlenmeyer flask.
- Add 2-3 drops of the **malvin** indicator solution to the HCl in the flask. The solution should turn a pinkish-red color.
- Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change.
- Slowly add the NaOH solution from the burette to the HCl solution while constantly swirling the flask.
- Continue adding the NaOH drop by drop as the endpoint is approached. The endpoint is reached when the solution exhibits a distinct and persistent color change from violet to blue.
- Record the final burette reading.
- Repeat the titration at least two more times to ensure concordant results.
- Calculate the concentration of the acid using the titration data.

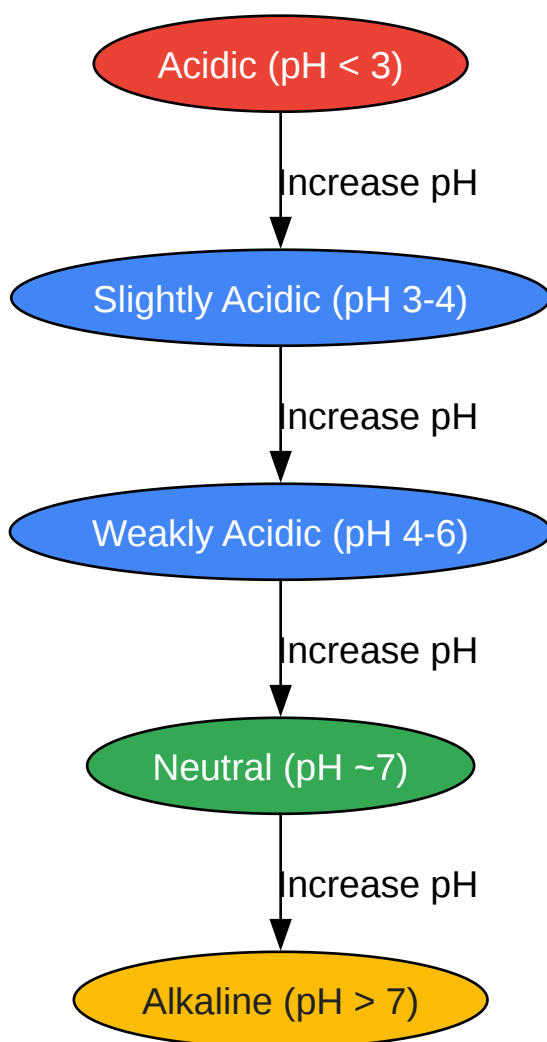
Visualizations

The following diagrams illustrate the key processes described in this application note.



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Caption: Experimental workflow for preparing **malvin** indicator and performing titration.



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Caption: Color transition of **malvin** indicator with increasing pH.

Conclusion

Malvin extracted from natural sources serves as an effective and readily available pH indicator for acid-base titrations. Its distinct color changes provide a clear indication of the titration's endpoint. The protocols outlined in this application note offer a reliable method for the preparation and application of **malvin** indicator in a laboratory setting, promoting the use of sustainable and eco-friendly analytical techniques. For titrations involving weak acids or weak bases, it is recommended to first determine the equivalence point potentiometrically to ensure the suitability of **malvin**'s color change range.

- To cite this document: BenchChem. [Application Note: Malvin as a pH Indicator in Titration Experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212287#malvin-as-a-ph-indicator-in-titration-experiments]

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